

Technical Guide: Physical Characteristics of 1-Bromo-4-(trifluoromethyl)benzene-d4

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Compound of Interest

Compound Name:	1-Bromo-4-(trifluoromethyl)benzene-d4
Cat. No.:	B12404307

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical characteristics of **1-Bromo-4-(trifluoromethyl)benzene-d4**. Given the limited availability of experimental data for this specific deuterated compound, this guide also includes data for its non-deuterated isotolog, 1-Bromo-4-(trifluoromethyl)benzene, which serves as a close proxy for its physical properties. Furthermore, standardized experimental protocols for determining key physical characteristics are outlined to assist researchers in their laboratory work.

Core Compound Data: 1-Bromo-4-(trifluoromethyl)benzene-d4

1-Bromo-4-(trifluoromethyl)benzene-d4 is the deuterium-labeled form of 1-Bromo-4-(trifluoromethyl)benzene.^[1] It is primarily utilized in research settings as a tracer or an internal standard for quantitative analysis by methods such as NMR, GC-MS, or LC-MS.^[2]

The foundational physical data for **1-Bromo-4-(trifluoromethyl)benzene-d4** is summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₇ D ₄ BrF ₃	[1]
Molecular Weight	229.03 g/mol	[1]
CAS Number	1219799-09-3	[1]

Physical Characteristics of 1-Bromo-4-(trifluoromethyl)benzene (Non-deuterated Analog)

The following table summarizes the key physical properties of the non-deuterated form, 1-Bromo-4-(trifluoromethyl)benzene. These values are expected to be very close approximations for the deuterated compound.

Property	Value	Reference
Appearance	Clear, colorless liquid	[3]
Boiling Point	154-155 °C	
Density	1.607 g/cm ³ (at 25 °C)	
Refractive Index	1.4705 (at 25 °C)	[3]
Molecular Weight	225.01 g/mol	[3] [4]
CAS Number	402-43-7	[3] [4]

Experimental Protocols for Physical Characterization

Detailed methodologies for determining the primary physical characteristics of liquid compounds are provided below. These are generalized procedures and may require optimization based on the specific equipment and sample available.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common method for its determination is the micro-reflux technique.[5]

Procedure:

- A small volume (approximately 0.5 mL) of the liquid sample is placed in a small test tube.[5]
- A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid.
- The test tube is gently heated in a heating block or oil bath.[6]
- As the temperature rises, a stream of bubbles will be observed exiting the capillary tube.
- The heat source is then removed, and the liquid is allowed to cool.
- The boiling point is the temperature at which the liquid is drawn back into the capillary tube. [7]

Determination of Density

The density of a liquid is its mass per unit volume. It can be determined using a graduated cylinder and a balance.[8]

Procedure:

- The mass of a clean, dry graduated cylinder is measured using an electronic balance.[9]
- A known volume of the liquid is added to the graduated cylinder. The volume is read from the bottom of the meniscus.[10]
- The combined mass of the graduated cylinder and the liquid is measured.[9]
- The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder.
- The density is then calculated by dividing the mass of the liquid by its volume.[8]

Determination of Refractive Index

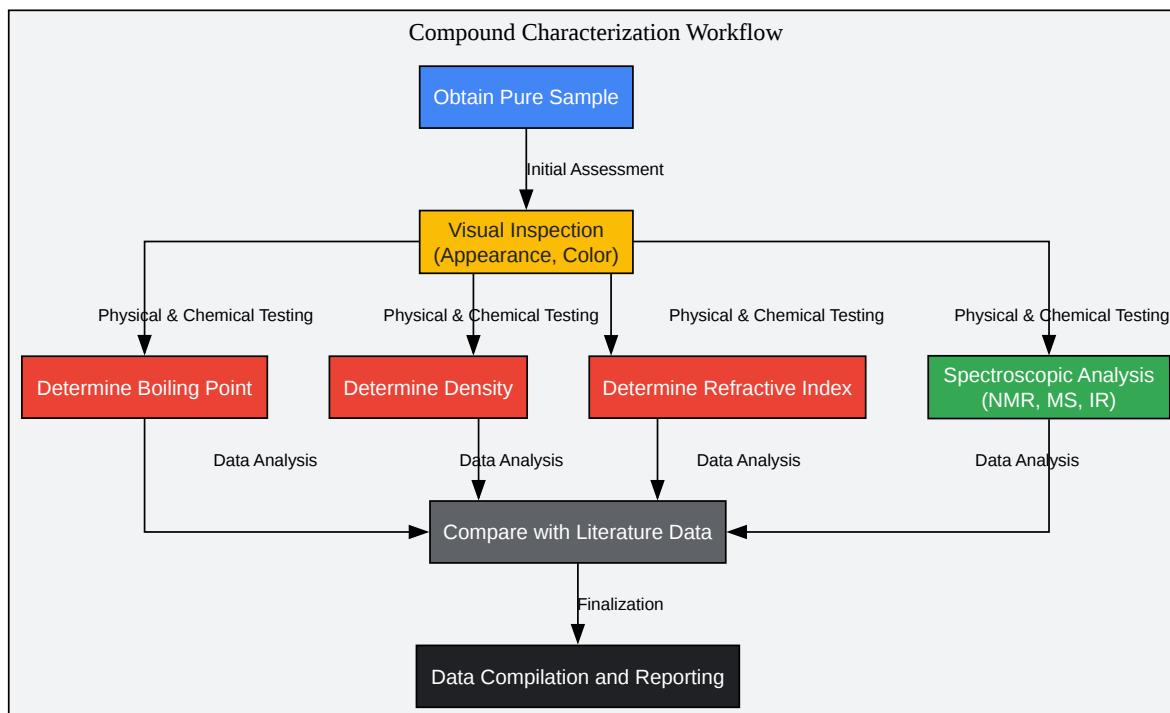
The refractive index of a liquid is a measure of how much the path of light is bent when it enters the liquid. An Abbe refractometer is a common instrument for this measurement. A simpler method using a Michelson interferometer can also be employed.[11]

Procedure (using a refractometer):

- A few drops of the liquid sample are placed on the prism of the refractometer.
- The prism is closed and the light source is switched on.
- While looking through the eyepiece, the adjustment knob is turned until the boundary line between the light and dark regions is sharp and centered in the crosshairs.
- The refractive index is read directly from the instrument's scale.

Logical Workflow for Physical Characterization

The following diagram illustrates a logical workflow for the physical characterization of a chemical compound.



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Caption: Logical workflow for the physical and chemical characterization of a compound.

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